

Potassium Tricyanomethanide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Potassium tricyanomethanide*

Cat. No.: *B1589653*

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CAS Number: 34171-69-2

Formula: C_4KN_3

Molecular Weight: 129.16 g/mol

This technical guide provides an in-depth overview of **Potassium Tricyanomethanide**, a versatile chemical compound with applications in materials science and coordination chemistry. The information is tailored for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visualizations to support advanced research and development.

Chemical and Physical Properties

Potassium tricyanomethanide is a white to off-white crystalline powder. A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	34171-69-2	[1]
Molecular Formula	KC(CN) ₃	[1]
Molecular Weight	129.16 g/mol	[1]
Appearance	White to off-white crystalline powder	
Purity	≥98%	[1]
Alternate Names	Potassium Methanetricarbonitrile, Potassium cyanoform	[1]

Synthesis and Purification

The synthesis of high-purity **Potassium Tricyanomethanide** is crucial for its various applications. The primary method involves the cyanidation of malononitrile. While several approaches exist, a general and effective protocol is outlined below.

Experimental Protocol: Synthesis from Malononitrile

This protocol describes a common method for the synthesis of alkali metal tricyanomethanides, which can be adapted for the specific synthesis of the potassium salt. The process involves the reaction of malononitrile with a cyanogen source in a controlled pH environment, followed by purification through recrystallization.

Materials:

- Malononitrile
- Cyanogen halide (e.g., cyanogen bromide or cyanogen chloride)
- Potassium hydroxide solution
- Suitable buffer system

- Organic solvent for recrystallization (e.g., acetone)
- Anti-solvent for precipitation (e.g., diethyl ether)
- Activated carbon

Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, dissolve malononitrile in water containing a suitable buffer system. The pH of the solution should be carefully maintained within a narrow range to minimize the formation of by-products.
- **Cyanidation:** While vigorously stirring the malononitrile solution, slowly add the cyanogen halide. The reaction temperature should be controlled, typically at or below room temperature.
- **pH Adjustment:** Throughout the addition of the cyanogen halide, monitor and adjust the pH of the reaction mixture by adding a potassium hydroxide solution.
- **Work-up:** Once the reaction is complete, the crude **potassium tricyanomethanide** can be isolated.
- **Purification by Recrystallization:**
 - Dissolve the crude product in a minimal amount of a suitable hot organic solvent, such as acetone.
 - Treat the solution with activated carbon to remove colored impurities.
 - Filter the hot solution to remove the activated carbon.
 - Precipitate the purified **Potassium Tricyanomethanide** by adding an anti-solvent, like diethyl ether, to the filtrate.
 - Repeat the recrystallization process multiple times to achieve high purity. For obtaining a highly pure product, up to ten recrystallizations may be performed.

- For removal of any residual organic impurities, a final recrystallization from water can be carried out.
- Drying: Dry the purified crystals under vacuum to obtain the final product.

This process can yield **Potassium Tricyanomethanide** with a purity of 99% or higher.

Applications in Materials Science and Coordination Chemistry

Potassium tricyanomethanide serves as a valuable precursor in the synthesis of various advanced materials, particularly ionic liquids and coordination polymers.

Ionic Liquids

The tricyanomethanide anion is a key component in the formulation of ionic liquids (ILs). These ILs often exhibit desirable properties such as low viscosity and high conductivity.

Coordination Polymers and Organometallic Complexes

Potassium tricyanomethanide is a crucial starting material for the synthesis of tricyanomethanide-bridged binuclear organometallic complexes. These complexes are of interest for their unique electronic and magnetic properties.

This protocol outlines a method for the synthesis of lanthanide coordination polymers using tricyanomethanide-based ionic liquids, which act as both the solvent and the ligand source.

Materials:

- Lanthanide salt (e.g., $\text{NdCl}_3 \cdot 6\text{H}_2\text{O}$)
- Tricyanomethanide-based ionic liquid (e.g., 1-butyl-4-methylpyridinium tricyanomethanide, $[\text{C}_4\text{mpyrid}][\text{TCM}]$)
- Co-ligand (optional, e.g., 3-amino-1,2,4-triazole)

Procedure:

- **Reaction Setup:** In a reaction vial, combine the lanthanide salt and the tricyanomethanide-based ionic liquid. An optional co-ligand can also be added.
- **Heating and Dissolution:** Heat the mixture with stirring to a temperature sufficient to dissolve the solids (e.g., 80-140 °C). This step also helps to drive off water from the hydrated lanthanide salt.
- **Crystallization:** After complete dissolution, allow the solution to cool slowly to room temperature. The slow cooling promotes the formation of single crystals of the coordination polymer.
- **Isolation:** Isolate the crystals by decanting the supernatant ionic liquid. The crystals can then be washed with a suitable solvent and dried.

The workflow for this synthesis is depicted in the following diagram:



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Diagram 1: General workflow for the synthesis of lanthanide tricyanomethanide coordination polymers.

Role in Drug Development and Signaling Pathways

Despite its utility in materials science, a comprehensive review of the scientific literature reveals a notable absence of **Potassium Tricyanomethanide** and the tricyanomethanide anion in the context of drug development and biological signaling pathways. Searches for its application as a pharmacophore or its direct biological effects have not yielded significant results. Therefore, at present, there is no established role for this compound in these specific research areas. The focus of its application remains firmly within the domain of chemical synthesis and materials science.

Safety and Handling

Potassium tricyanomethanide is a toxic substance and should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. It is classified as a dangerous good for transport. Users should consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

This technical guide provides a foundational understanding of **Potassium Tricyanomethanide**, focusing on its synthesis and applications in materials chemistry. The absence of data in the realm of drug development and biological signaling highlights a potential area for future exploratory research.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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